

Metepa: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Metepa

Cat. No.: B008393

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Abstract

Metepa, a potent organophosphorus compound, is recognized for its significant biological activity, primarily as a chemosterilant and its role as a crosslinking agent. This technical guide provides a comprehensive overview of the chemical structure of **Metepa**, its physicochemical properties, and its established biological mechanisms of action. Detailed experimental protocols for its synthesis and toxicological evaluation are presented, alongside a discussion of its impact on cellular pathways. This document is intended to serve as a foundational resource for researchers in toxicology, insect control, and materials science.

Chemical Identity and Structure

Metepa, also known as tris(2-methyl-1-aziridiny)phosphine oxide, is a well-characterized aziridiny compound. Its unique structure, featuring three reactive aziridine rings attached to a central phosphorus oxide core, is fundamental to its chemical reactivity and biological effects.

The key identifiers and structural details of **Metepa** are summarized below:

Identifier	Value
Preferred IUPAC Name	1,1',1''-Phosphoryltris(2-methylaziridine)[1]
Systematic IUPAC Name	1-[Bis(2-methyl-1-aziridiny)phosphoryl]-2-methylaziridine[1]
CAS Number	57-39-6[1]
Chemical Formula	C ₉ H ₁₈ N ₃ OP[1]
Molecular Weight	215.237 g/mol [1]
SMILES Notation	CC1CN1P(=O)(N2CC2C)N3CC3C[1]
InChI Key	AVUYXHYHTTVPRX-UHFFFAOYSA-N[1]

Physicochemical Properties

Metepa is typically a colorless to amber liquid with an amine-like odor.[1][2] It is miscible with water and many organic solvents.[2] A summary of its key physicochemical properties is provided in the table below.

Property	Value	Source(s)
Appearance	Colorless to amber, viscous liquid	[1][2]
Boiling Point	90-92 °C at 0.15-0.3 mmHg	[1]
Melting Point	< 25 °C	[2]
Density	1.27 g/cm ³	[2]
Solubility	Miscible with water and organic solvents	[2]
Flash Point	142.3 °C	[2]
Refractive Index	n _{20/D} 1.579 (lit.)	[2]

Biological Activity and Mechanism of Action

Metepa is a potent biological agent, primarily functioning as an alkylating agent. This reactivity is the basis for its use as a chemosterilant and is also responsible for its carcinogenic properties.

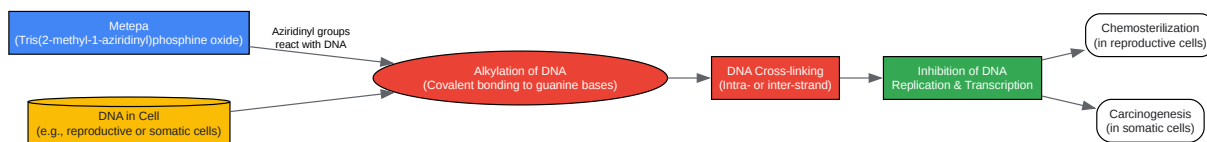
Chemosterilant Activity

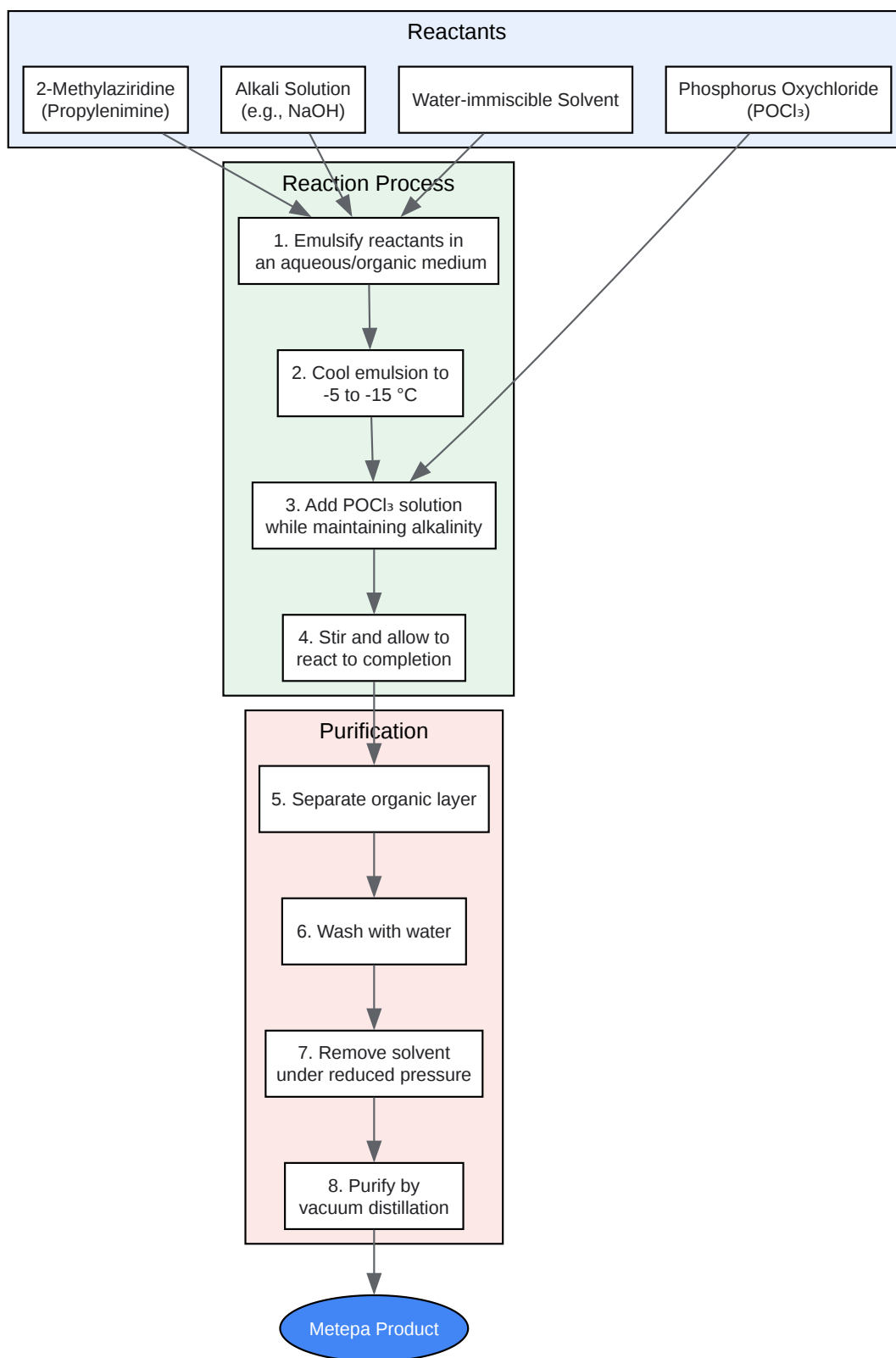
Metepa is an effective chemosterilant for a variety of insect species. Its mechanism of action involves the alkylation of genetic material in reproductive cells, leading to chromosomal damage and mutations that prevent the production of viable offspring.[3] The aziridiny groups are highly reactive and can form covalent bonds with nucleophilic sites on DNA, particularly the N7 position of guanine. This can lead to cross-linking of DNA strands, which inhibits DNA replication and transcription, ultimately inducing sterility.[4]

Carcinogenic and Teratogenic Effects

The same alkylating properties that make **Metepa** an effective chemosterilant also contribute to its carcinogenicity and teratogenicity.[1][5][6] By damaging DNA, **Metepa** can induce mutations in somatic cells that may lead to the development of cancer.[1] It has been shown to cause tumors in rats.

The proposed mechanism of **Metepa**'s action as an alkylating agent is depicted in the following diagram:





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References

- 1. scielo.br [scielo.br]
- 2. US3335131A - Preparation of certain tris-aziridinylphosphine oxides or sulfides - Google Patents [patents.google.com]
- 3. quinacrine.org [quinacrine.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. Tris(1-(2-methyl)aziridinyl)phosphine oxide [webbook.nist.gov]
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